

Personal protective equipment for handling (2-Mercaptoethyl)cyclohexanethiol

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Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12655978

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Essential Safety and Handling Guide for (2-Mercaptoethyl)cyclohexanethiol

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **(2-Mercaptoethyl)cyclohexanethiol** (CAS No. 28351-14-6) is not readily available in public domains. The following information is synthesized from available data and general safety principles for handling thiols. It is imperative that a thorough risk assessment is conducted by a qualified safety professional before handling this chemical. This guide is intended to provide immediate, essential safety and logistical information for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Limited data is available for **(2-Mercaptoethyl)cyclohexanethiol**. The following table summarizes the known physical and chemical properties.

Property	Value
CAS Number	28351-14-6
Molecular Formula	C8H16S2
Molecular Weight	176.34 g/mol
Boiling Point	259.6°C at 760 mmHg
Density	1.02 g/cm ³
Flash Point	105.5°C
Refractive Index	1.527

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard classifications for **(2-Mercaptoethyl)cyclohexanethiol** are not available, thiols as a class of compounds are known for their strong, unpleasant odors and potential toxicity. The following PPE is recommended as a minimum standard when handling this and other thiols.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical splash goggles or a full-face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	Work in a well-ventilated fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge for organic vapors and sulfur compounds should be used.

Operational and Disposal Plans

Handling and Storage:

- Always handle **(2-Mercaptoethyl)cyclohexanethiol** in a well-ventilated chemical fume hood to minimize inhalation exposure.
- Avoid contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents, strong bases, and reactive metals.

Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a sealed, labeled container for proper disposal.

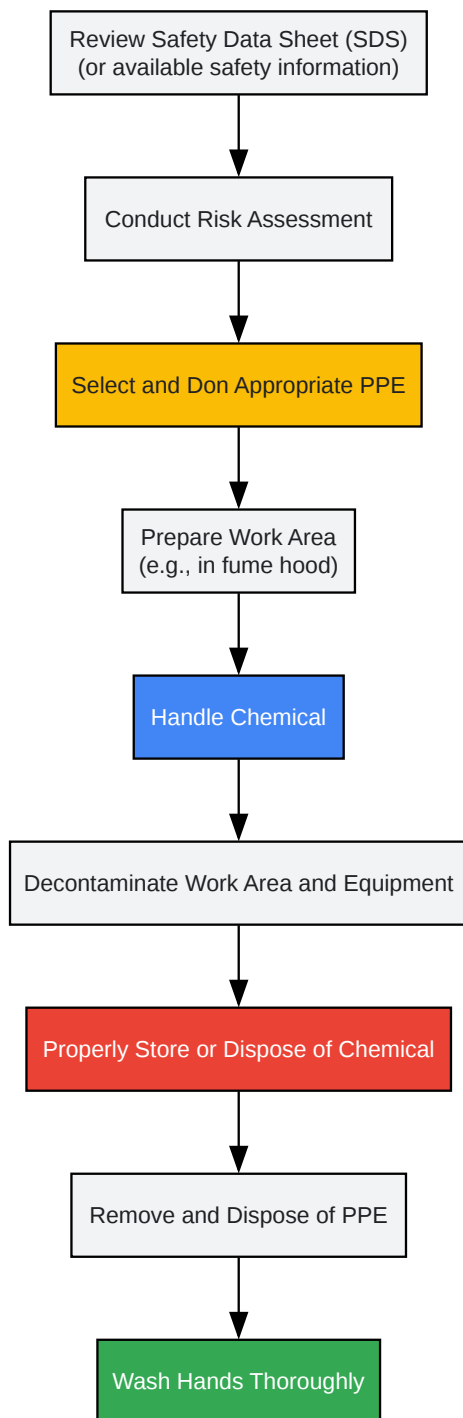
Disposal:

- Dispose of **(2-Mercaptoethyl)cyclohexanethiol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of this chemical down the drain or in the general waste.

Experimental Workflow for Safe Chemical Handling

The following diagram outlines a general workflow for the safe handling of a potentially hazardous chemical like **(2-Mercaptoethyl)cyclohexanethiol** in a laboratory setting.

General Workflow for Safe Chemical Handling



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Caption: A logical workflow for handling hazardous chemicals safely in a laboratory environment.

- To cite this document: BenchChem. [Personal protective equipment for handling (2-Mercaptoethyl)cyclohexanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12655978#personal-protective-equipment-for-handling-2-mercaptoethyl-cyclohexanethiol>]

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